

Hdac-IN-35: Application Notes and Experimental Protocols for Cell-Based Assays

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Hdac-IN-35*

Cat. No.: *B15581688*

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Introduction

Hdac-IN-35, also identified as Compound 14, is a potent and selective dual inhibitor of Histone Deacetylase 6 (HDAC6) and Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2).^{[1][2]}^[3] Its ability to target both epigenetic regulation and a key angiogenesis pathway makes it a compound of significant interest for cancer research. This document provides a summary of its known activities and generalized experimental protocols for its application in cell culture.

Mechanism of Action

Hdac-IN-35 exerts its biological effects through the inhibition of two distinct molecular targets:

- **HDAC6 Inhibition:** HDACs are a class of enzymes that remove acetyl groups from histones and other non-histone proteins.^[4] HDAC6 is a unique cytoplasmic HDAC that deacetylates proteins such as α -tubulin, a key component of microtubules. Inhibition of HDAC6 by **Hdac-IN-35** leads to the hyperacetylation of α -tubulin, which can disrupt microtubule dynamics, affecting cell migration and mitosis. In studies with various cancer cell lines, treatment with **Hdac-IN-35** has been shown to increase the levels of acetylated α -tubulin.

- VEGFR-2 Inhibition: VEGFR-2 is a receptor tyrosine kinase that plays a central role in angiogenesis, the formation of new blood vessels.^{[5][6]} By inhibiting VEGFR-2, **Hdac-IN-35** can block the signaling cascade initiated by its ligand, VEGF, thereby impeding the proliferation and migration of endothelial cells and cutting off the blood supply to tumors.^{[5][6]}

Data Presentation

The following tables summarize the known quantitative data for **Hdac-IN-35**.

Table 1: In Vitro Inhibitory Activity of **Hdac-IN-35**^{[1][2][3][7]}

Target	IC50 Value
HDAC6	0.166 μ M
VEGFR-2	13.2 μ M

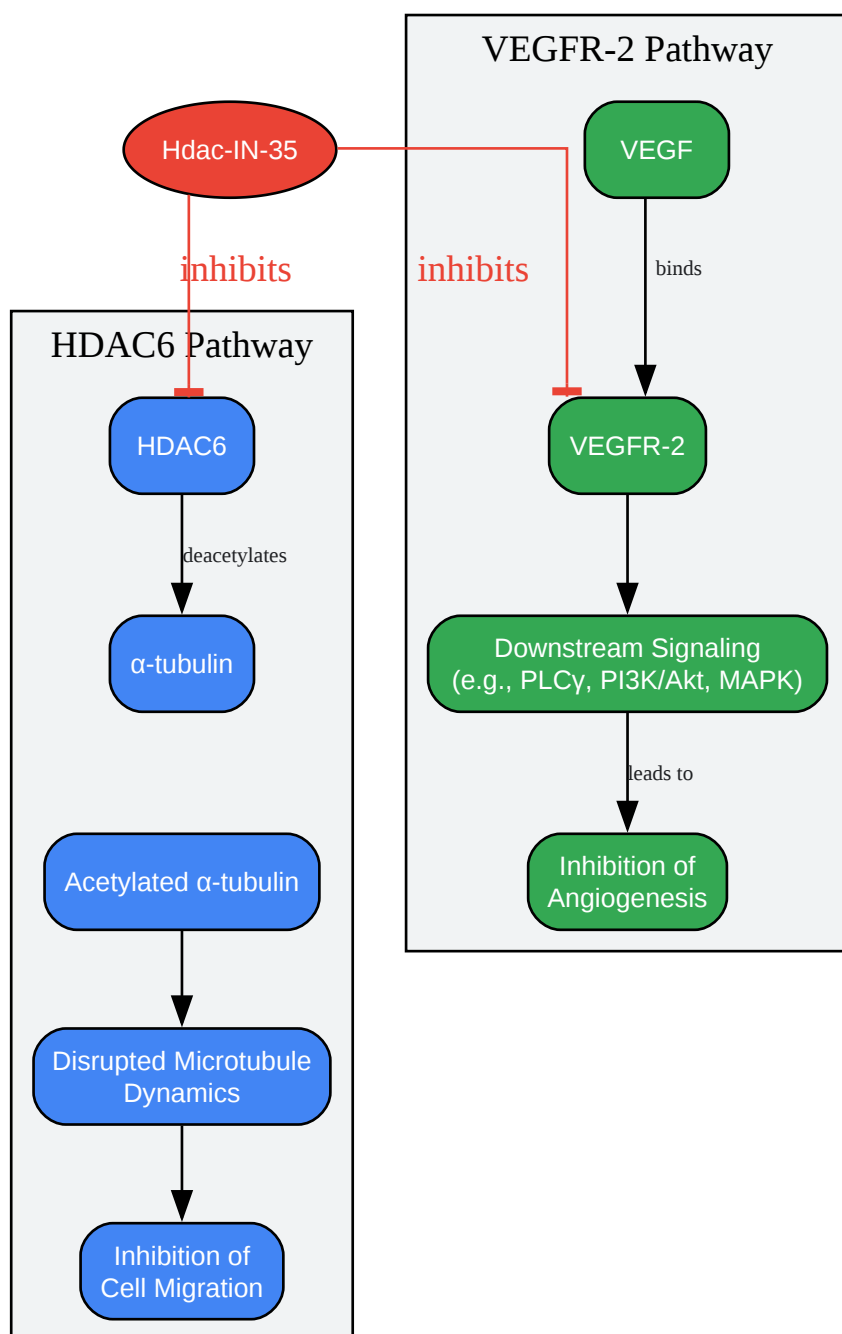
Table 2: Anti-proliferative Activity of **Hdac-IN-35** in Human Cancer Cell Lines

Cell Line	Cancer Type	IC50 Value
A549	Lung Carcinoma	3.4 μ M
PC-3	Prostate Cancer	1.9 μ M
SK-Hep-1	Liver Adenocarcinoma	3.2 μ M

Note: The specific experimental conditions for the anti-proliferative assays were not available in the reviewed literature.

Mandatory Visualizations

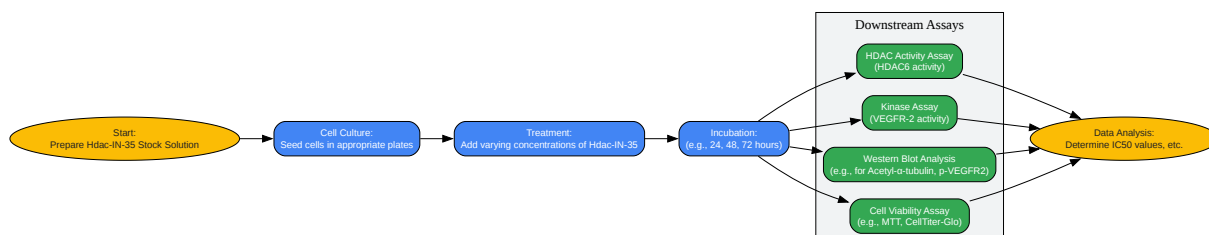
Signaling Pathways



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Caption: Dual inhibitory action of **Hdac-IN-35** on HDAC6 and VEGFR-2 signaling pathways.

Experimental Workflow



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